

4-(Trifluoromethyl)phenyl isothiocyanate CAS number 1645-65-4 properties

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Compound of Interest

Compound Name: 4-(Trifluoromethyl)phenyl
isothiocyanate

Cat. No.: B158776

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-(Trifluoromethyl)phenyl isothiocyanate**, a versatile reagent in organic synthesis and materials science. This document outlines its fundamental physicochemical properties, critical safety information, and significant applications, supported by experimental methodologies.

Core Properties

4-(Trifluoromethyl)phenyl isothiocyanate, also known as α,α,α -Trifluoro-p-tolyl isothiocyanate, is a solid organic compound.^[1] Its key identifiers and physicochemical properties are summarized below for easy reference.

Table 1: Physicochemical Properties of **4-(Trifluoromethyl)phenyl isothiocyanate**

| Property | Value | Source |
|-------------------|--|---|
| CAS Number | 1645-65-4 | [1] [2] [3] |
| Molecular Formula | C ₈ H ₄ F ₃ NS | [1] |
| Linear Formula | CF ₃ C ₆ H ₄ NCS | |
| Molecular Weight | 203.18 g/mol | [1] [3] |
| Appearance | White to pale yellow crystal-powder | [1] |
| Melting Point | 39-43 °C | [2] |
| Boiling Point | 81 °C at 11 mmHg116-118 °C at 20 mmHg | [2] |
| Density | 1.3 ± 0.1 g/cm ³ | [4] |
| Flash Point | 113 °C (235.4 °F) - closed cup | |
| Solubility | No data available for water solubility. Soluble in other organic solvents. | [1] |
| Purity | >98.0% (GC) or 97% | [1] |

Safety and Handling

4-(Trifluoromethyl)phenyl isothiocyanate is classified as a hazardous substance and requires careful handling in a laboratory setting. Below is a summary of its hazard classifications and recommended safety precautions.

Table 2: Safety Information for **4-(Trifluoromethyl)phenyl isothiocyanate**

| Category | Information | Source |
|-------------------------------------|--|--------|
| Signal Word | Danger | [1] |
| Hazard Statements | H314: Causes severe skin burns and eye damage.H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled. | |
| Additional Hazards | Toxic if swallowed or inhaled. Causes skin irritation. Causes serious eye irritation. May cause respiratory irritation. Lachrymator. | [1][5] |
| Precautionary Statements | P260, P261, P264, P270, P271, P280, P284 | [5] |
| Personal Protective Equipment (PPE) | Eyeshields, faceshields, protective gloves, type P3 (EN 143) respirator cartridges or N95 dust mask. | |
| Storage | Store in a well-ventilated place. Keep container tightly closed. | [5] |
| Disposal | Dispose of contents/container to an approved waste disposal plant. | [5] |

Applications in Research and Development

4-(Trifluoromethyl)phenyl isothiocyanate serves as a crucial building block in the synthesis of various functional molecules and materials.

- **Synthesis of Chemosensors:** It is utilized in the synthesis of fluorescent photoinduced electron transfer (PET) chemosensors.[2][6] These sensors are designed for the detection of specific analytes.

- **Anion Recognition:** The compound is a precursor for creating amidourea-based and 1,8-naphthalimide-based colorimetric and fluorescent sensors for anions.[6]
- **Drug Development:** Isothiocyanates, in general, are valuable in medicinal chemistry for synthesizing compounds with a wide range of biological activities, including antimicrobial, anti-inflammatory, and anticancer properties.[7][8] The trifluoromethyl group can enhance properties like metabolic stability and lipophilicity.
- **Materials Science:** It has been investigated as a bifunctional additive in electrolytes for high-nickel lithium batteries to improve high-temperature performance by stabilizing the cathode-electrolyte interphase (CEI).[9]
- **Derivatization Reagent:** Isothiocyanates are used as derivatization reagents for amines, which is a common technique in analytical chemistry for chromatography.[10]

Experimental Protocols

Detailed methodologies are critical for reproducible research. The following section provides an example of an experimental protocol for one of its applications.

Protocol: Preparation of an Electrolyte Additive for Lithium-Ion Batteries[9]

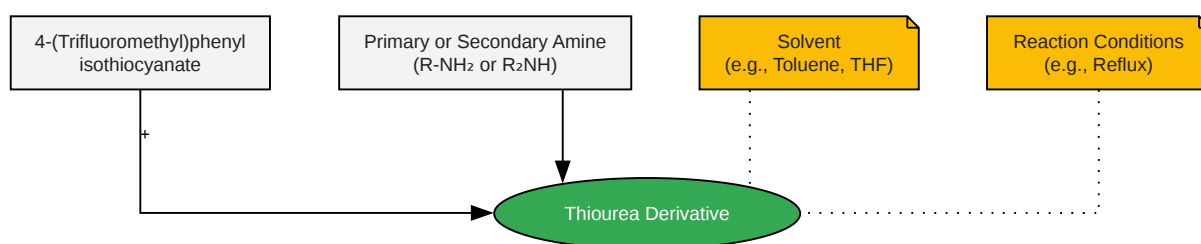
This protocol describes the use of **4-(Trifluoromethyl)phenyl isothiocyanate** (FIC) as an additive to enhance the performance of lithium-high nickel batteries.

- **Baseline Electrolyte Preparation:** A baseline electrolyte is prepared consisting of a 1:2 volume ratio of ethylene carbonate (EC) and ethyl methyl carbonate (EMC) with 1.0 M lithium hexafluorophosphate (LiPF₆).
- **Additive Incorporation:** **4-(Trifluoromethyl)phenyl isothiocyanate** is added to the baseline electrolyte at concentrations of 0.5, 1.0, and 2.0 wt%.
- **Electrochemical Cell Assembly:** Coin-type cells are assembled in an argon-filled glovebox using the prepared electrolytes, a nickel-rich NCM cathode, a lithium metal anode, and a separator.

- **Performance Testing:** The assembled cells undergo electrochemical testing, including charge-discharge cycling at various temperatures and rates, to evaluate the effect of the FIC additive on cycling stability and rate capability.
- **Interphase Analysis:** Post-cycling analysis of the cathode surface is performed using techniques like X-ray photoelectron spectroscopy (XPS) to characterize the composition of the cathode-electrolyte interphase (CEI) formed due to the additive.

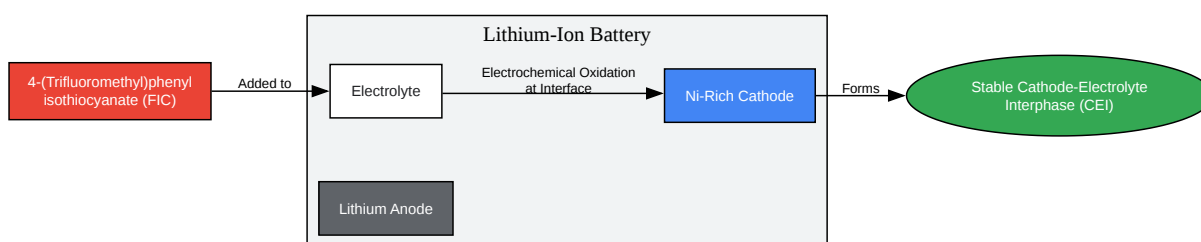
Visualized Workflows and Pathways

To better illustrate the utility of **4-(Trifluoromethyl)phenyl isothiocyanate**, the following diagrams represent a general synthetic application and its role in battery chemistry.



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Caption: General synthesis of thiourea derivatives.



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Caption: Role as a battery electrolyte additive.

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